spectroscopic data for 2-Chloro-3-fluoronitrobenzene (NMR, IR, MS)

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Compound of Interest

Compound Name:	*2-Chloro-3-fluoronitrobenzene*
CAS No.:	*21397-07-9*
Cat. No.:	*B1583630*

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Introduction

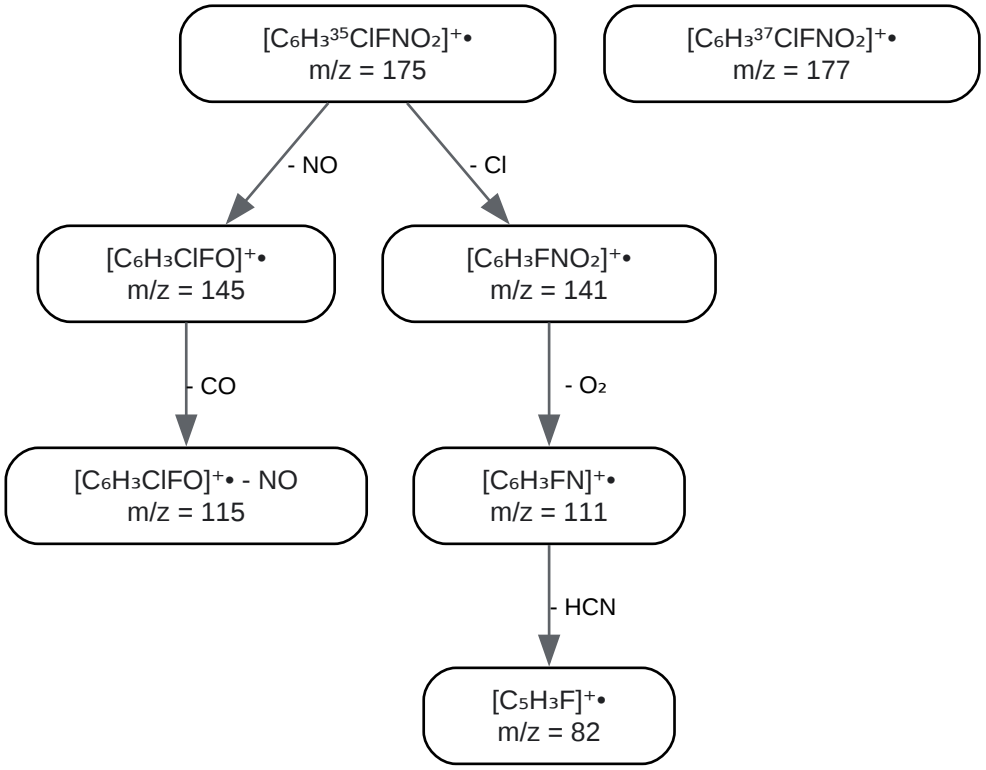
2-Chloro-3-fluoronitrobenzene is a substituted aromatic compound with the chemical formula $C_6H_3ClFNO_2$ and a molecular weight of approximately 175.54 g/mol [1]. Its structure, featuring a nitro group, a chlorine atom, and a fluorine atom on a benzene ring, makes it a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals. The precise arrangement of these functional groups dictates the molecule's reactivity and its interactions with biological systems. Therefore, unambiguous structural confirmation and purity assessment are paramount, necessitating a thorough spectroscopic analysis.

This guide provides a comprehensive overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **2-Chloro-3-fluoronitrobenzene**. As a self-validating system, the collective interpretation of these diverse spectroscopic techniques provides a robust and definitive characterization of the molecule's identity and integrity. This document is intended for researchers, scientists, and drug development professionals who require a deep understanding of the spectroscopic properties of this compound.

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Molecular Structure and Properties

- IUPAC Name: 2-Chloro-1-fluoro-3-nitrobenzene[1]
- CAS Number: 21397-07-9[1]
- Molecular Formula: $C_6H_3ClFNO_2$[1]
- Molecular Weight: 175.54 g/mol [1]



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Sources

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- 1. 2-Chloro-1-fluoro-3-nitrobenzene | C6H3ClFNO2 | CID 88883 - PubChem [pubchem.ncbi.nlm.nih.gov]
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